

Commercial availability of (1S,2S)-2,4,4-trimethylcyclohexan-1-amine

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Compound of Interest

Compound Name: (1S,2S)-2,4,4-trimethylcyclohexan-1-amine

Cat. No.: B12282802

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An In-Depth Technical Guide to the Commercial Availability of (1S,2S)-2,4,4-trimethylcyclohexan-1-amine

Executive Summary

(1S,2S)-2,4,4-trimethylcyclohexan-1-amine is a chiral amine whose specific stereochemistry makes it a molecule of interest in specialized chemical synthesis. This guide provides a comprehensive overview of its commercial availability, chemical properties, and synthetic context for researchers and drug development professionals. Direct, off-the-shelf availability of this precise stereoisomer is limited, positioning it as a niche research chemical rather than a bulk commodity. Most procurement will likely involve specialized chemical synthesis providers. This document consolidates information from various suppliers and technical databases to provide a clear landscape of its procurement and application.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of (1S,2S)-2,4,4-trimethylcyclohexan-1-amine is the first step in its evaluation for research and development applications. The molecule's

structure features a cyclohexane ring with a specific stereochemical configuration of its amine and methyl groups.

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ N	[1]
Molecular Weight	141.25 g/mol	[1]
CAS Number	134734-59-1 (for rel-(1S,2S) isomer)	[1]
Topological Polar Surface Area (TPSA)	26.02 Å ²	[1]
LogP	2.1599	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	1	[1]
Rotatable Bonds	0	[1]

Commercial Availability and Procurement

Direct commercial listings for the specific (1S,2S) stereoisomer are scarce, indicating that it is not a widely stocked compound. Researchers will likely need to engage with suppliers offering custom synthesis or source it from a limited number of specialized vendors.

Key Suppliers

- ChemScene: This supplier lists rel-(**1S,2S**)-2,4,4-trimethylcyclohexan-1-amine under CAS number 134734-59-1.[1] The "rel" designation implies a racemic mixture of the (1S,2S) and (1R,2R) enantiomers. They offer a purity of ≥98% and provide services including custom synthesis and commercial production, which would be a likely route for obtaining the specific enantiomerically pure compound.[1]
- BLD Pharm: This company lists 2,4,4-trimethylcyclohexan-1-amine under CAS number 1375982-88-9, but does not specify the stereoisomer, suggesting it may be a mixture.[2] The

product is marked as "temporarily out of stock," which further highlights the supply chain challenges for this molecule.[2]

Table of Supplier Information:

Supplier	Product Name	CAS Number	Purity	Notes
ChemScene	rel-(1S,2S)-2,4,4-trimethylcyclohexan-1-amine	134734-59-1	≥98%	Relative stereochemistry; Custom synthesis available.[1]
BLD Pharm	2,4,4-trimethylcyclohexan-1-amine	1375982-88-9	N/A	Stereochemistry not specified; currently out of stock.[2]

The limited number of suppliers and the nature of their listings (racemic mixture, unspecified isomers) strongly suggest that researchers requiring the enantiomerically pure (1S,2S) form will need to pursue a custom synthesis route.

Synthesis and Manufacturing Context

The commercial scarcity of **(1S,2S)-2,4,4-trimethylcyclohexan-1-amine** is directly related to the complexity of its stereospecific synthesis. Chiral amines are often prepared through methods that can control the stereochemistry at the amine-bearing carbon.

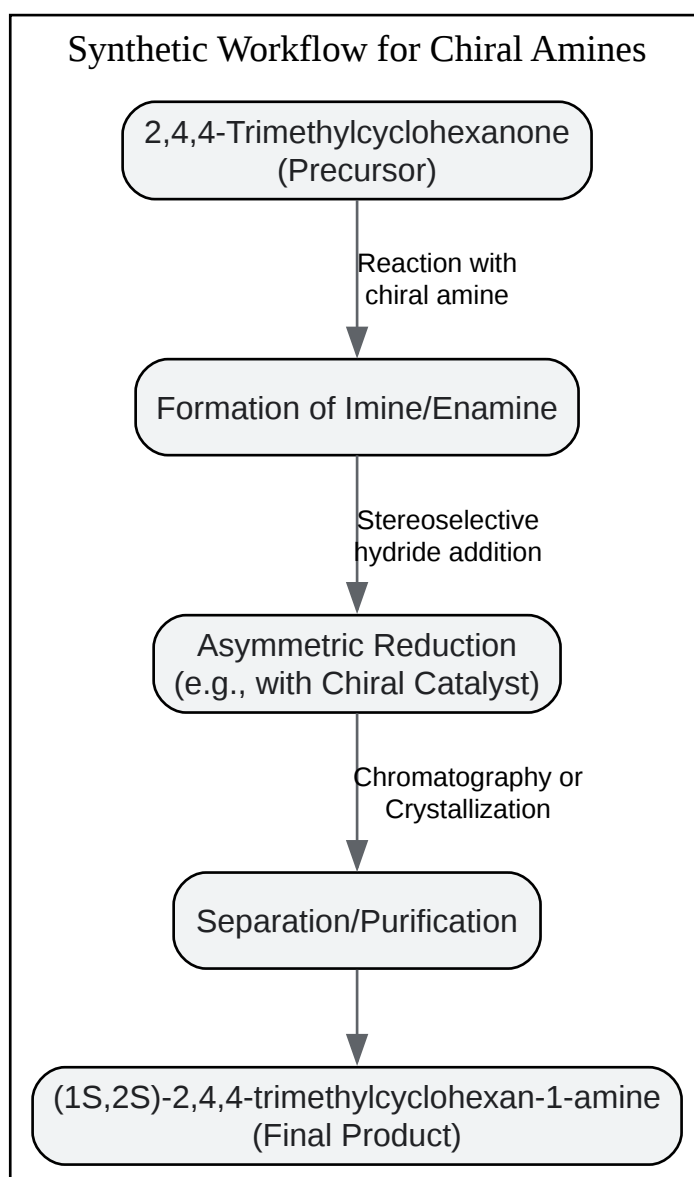
General Synthetic Approaches for Chiral Amines

While specific protocols for this exact molecule are not readily available in the public domain, general methods for synthesizing chiral cyclohexylamines provide valuable context. These methods often involve:

- **Asymmetric Amination:** The use of chiral catalysts or auxiliaries to introduce the amine group onto a ketone precursor with high stereoselectivity. Transaminases, for example, are used in industry to produce chiral amines from ketones.

- Resolution of Racemates: Synthesizing a racemic mixture of the amine and then separating the desired enantiomer using a chiral resolving agent.
- Reduction of Chiral Precursors: Starting with a chiral precursor and performing a series of reactions that preserve the stereochemistry while building the final molecule.

A plausible, albeit generalized, synthetic workflow could involve the stereoselective reduction of a corresponding imine or the amination of a ketone precursor.



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Caption: Generalized workflow for chiral amine synthesis.

Applications in Research and Drug Development

Chiral amines are critical building blocks in medicinal chemistry.[3] The specific three-dimensional arrangement of substituents in compounds like **(1S,2S)-2,4,4-trimethylcyclohexan-1-amine** can lead to highly specific interactions with biological targets such as enzymes and receptors.

- **Scaffolds for Novel Chemical Entities:** The cyclohexane core provides a rigid scaffold that can be used to orient functional groups in a precise manner. This is crucial for designing molecules that fit into the binding pockets of proteins.
- **Organocatalysis:** Chiral primary amines are known to be effective organocatalysts in asymmetric synthesis, facilitating reactions like conjugate additions with high stereoselectivity.[4]
- **Drug Discovery Intermediates:** This amine could serve as a key intermediate in the synthesis of more complex active pharmaceutical ingredients (APIs). The amine group provides a reactive handle for further chemical modifications, such as amide bond formation or alkylation, which are common reactions in drug synthesis.[3][5]

Handling, Storage, and Safety

Proper handling and storage are paramount for maintaining the integrity of this chemical and ensuring laboratory safety.

- **Storage:** Suppliers recommend storing the compound sealed in a dry environment at 2-8°C. [1]
- **Shipping:** It is typically shipped at room temperature for continental transit, though conditions may vary for international shipping.[1]
- **Hazards:** While specific hazard information for this compound is not detailed, primary amines as a class can be irritating to the skin, eyes, and respiratory system. Standard laboratory safety protocols, including the use of personal protective equipment (PPE), should be strictly followed.

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